

Quantification of MMAD hydrochloride in ADC formulations

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Compound of Interest

Compound Name: MMAD hydrochloride

Cat. No.: B10862331

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Application Note: High-Sensitivity Quantification of **MMAD Hydrochloride** in ADC Formulations

Executive Summary

Monomethyl Auristatin D (MMAD) is a potent synthetic dolastatin 10 analog used as a cytotoxic payload in Antibody-Drug Conjugates (ADCs).^[1] Unlike its close relative MMAF (Monomethyl Auristatin F), MMAD lacks a charged C-terminal residue, rendering it membrane-permeable and capable of bystander killing, similar to MMAE. However, its distinct hydrophobicity and potency profile require tailored analytical strategies.

This guide provides a comprehensive protocol for the quantification of free MMAD (indicative of systemic toxicity and stability) and conjugated MMAD (indicative of drug loading/DAR) in ADC formulations. We utilize Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for free drug analysis due to the sub-nanomolar sensitivity required, and Hydrophobic Interaction Chromatography (HIC) for Drug-to-Antibody Ratio (DAR) assessment.

Analytical Challenges & Strategy

The quantification of MMAD poses specific challenges compared to other auristatins:

- **Hydrophobicity:** MMAD is highly hydrophobic, requiring optimized organic gradients to prevent carryover and ensure sharp peak shapes.
- **Potency:** The high potency (IC₅₀ in pM range) demands Lower Limits of Quantitation (LLOQ) often <10 pg/mL to monitor safety margins.
- **Salt Form:** MMAD is typically supplied as a hydrochloride salt (MMAD HCl). Analytical calculations must account for the salt-to-free-base mass correction factor (MW ~807.53 Da for HCl salt vs. ~771.06 Da for free base).

Strategic Workflow

The analysis is divided into two parallel workflows:

- **Workflow A (Free Drug):** Protein precipitation to remove the antibody, followed by LC-MS/MS of the supernatant.
- **Workflow B (Conjugated Drug/DAR):** HIC separation of intact ADC species based on drug loading (0, 2, 4, 6, 8 drugs/mAb).

Protocol A: Quantification of Free MMAD via LC-MS/MS

This protocol is designed for the detection of unconjugated MMAD in plasma or formulation buffers.

Materials & Reagents

- **Analytes:** **MMAD Hydrochloride** (Reference Standard).
- **Internal Standard (IS):** Stable isotope-labeled MMAD (e.g., d₈-MMAD) is preferred. If unavailable, d₈-MMAE can be used as a surrogate due to structural similarity, though retention times will differ.
- **Solvents:** LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Formic Acid (FA), and Ammonium Formate.
- **Matrix:** Blank plasma or formulation buffer (matched to sample).

Sample Preparation (Protein Precipitation)

- Aliquot: Transfer 50 µL of sample (plasma or formulation) into a 1.5 mL Eppendorf tube.
- Spike IS: Add 10 µL of Internal Standard working solution (e.g., 50 ng/mL in 50:50 ACN:Water).
- Precipitate: Add 200 µL of cold Acetonitrile containing 0.1% Formic Acid.
 - Rationale: Acidified ACN ensures complete precipitation of the ADC and carrier proteins while stabilizing the basic amine of MMAD.
- Vortex & Centrifuge: Vortex vigorously for 30 seconds. Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 150 µL of the supernatant to a clean vial.
- Evaporation (Optional for Sensitivity): If sub-pg/mL sensitivity is needed, evaporate to dryness under nitrogen at 40°C and reconstitute in 100 µL of 30% ACN/Water (0.1% FA).

LC-MS/MS Conditions

Chromatography (UHPLC):

- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 0.4 mL/min.
- Column Temp: 50°C.

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.0	5	Initial Hold
0.5	5	Load
3.0	95	Elution (MMAD elutes ~2.2 min)
4.0	95	Wash
4.1	5	Re-equilibration
5.5	5	End

Mass Spectrometry (Triple Quadrupole):

- Ionization: ESI Positive Mode.
- Source Temp: 500°C.
- Capillary Voltage: 3.5 kV.
- MRM Transitions: Note: Values must be optimized on your specific instrument. MMAD Free Base MW $\approx$ 771.1.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
MMAD	772.5 [M+H] ⁺	496.3 (Quant)	40	35
772.5 [M+H] ⁺	152.1 (Qual)	40	50	
d8-MMAE (IS)	726.5 [M+H] ⁺	152.1	40	48

Note on Precursor: While the [M+2H]²⁺ ion (m/z $\sim$ 386.8) is often abundant, the singly charged [M+H]⁺ (772.5) frequently provides a cleaner background in complex matrices for auristatins.

Protocol B: Determination of DAR via HIC

For MMAD ADCs, the drug loading distribution is critical. Hydrophobic Interaction Chromatography (HIC) separates species based on the number of hydrophobic payload molecules attached.

Method Parameters:

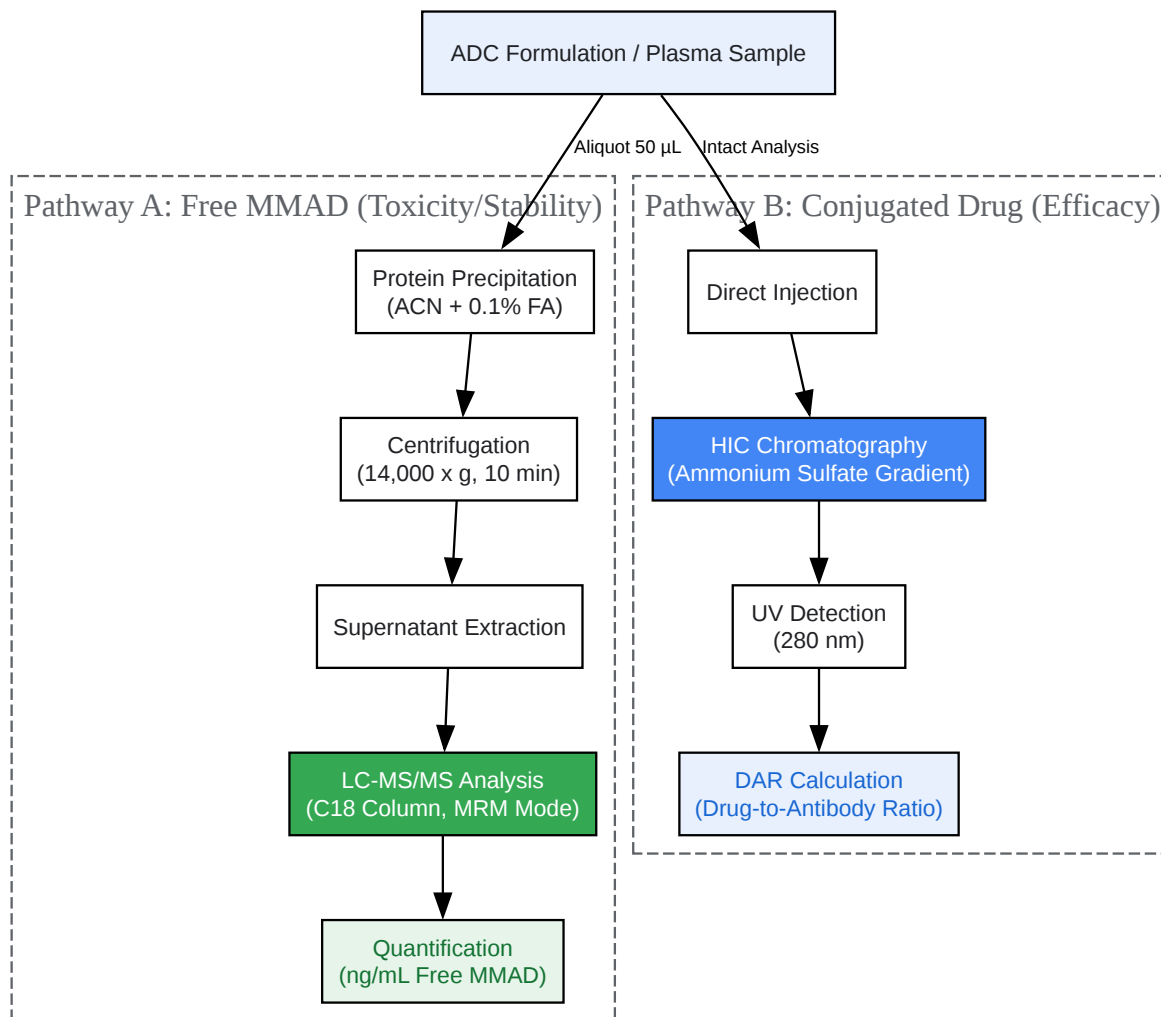
- Column: Tosoh TSKgel Butyl-NPR (4.6 x 35 mm, 2.5 μ m).
- Mobile Phase A: 1.5 M Ammonium Sulfate + 25 mM Sodium Phosphate, pH 7.0.
- Mobile Phase B: 25 mM Sodium Phosphate, pH 7.0 + 25% Isopropanol.
- Gradient: Linear gradient from 0% B to 100% B over 15 minutes.
- Detection: UV at 280 nm (antibody) and 248 nm (drug max, if applicable).

Calculation:

Where

is the number of drugs (0, 2, 4, 6, 8).

Visualized Workflow (DOT Diagram)



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Caption: Dual-stream analytical workflow for the characterization of MMAD-based ADCs, separating free payload quantification (LC-MS/MS) from intact conjugate analysis (HIC).

Validation & Troubleshooting

Validation Criteria (ICH M10)

- Linearity:

over the range of 10 pg/mL to 10 ng/mL.

- Accuracy/Precision: Mean accuracy within $\pm 15\%$ ($\pm 20\%$ at LLOQ); CV $< 15\%$.
- Recovery: $> 80\%$ extraction efficiency from plasma matrix.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing (Free MMAD)	Secondary interactions with silanols.	Increase Ammonium Formate in Mobile Phase A to 5-10 mM or use a charged-surface hybrid (CSH) column.
Low Sensitivity	Ion suppression from phospholipids.	Use a phospholipid removal plate (e.g., Ostro™ or HybridSPE) instead of simple protein precipitation.
Carryover	Hydrophobic adsorption of MMAD.	Use a needle wash of 50:25:25 ACN:MeOH:Isopropanol + 0.1% FA.

References

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Sources

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